

Essential Safety and Operational Guide for Handling TAMRA Amine, 5-Isomer

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Compound of Interest

Compound Name: TAMRA amine, 5-isomer

Cat. No.: B15599469

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TAMRA amine, 5-isomer**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

TAMRA amine, 5-isomer, while a valuable fluorescent dye, requires careful handling to avoid potential health risks. According to safety data sheets, it may be harmful if swallowed, and is very toxic to aquatic life with long-lasting effects[1]. Potential health effects include respiratory tract, skin, and eye irritation[2]. Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **TAMRA Amine, 5-Isomer**

PPE Category	Specification	Purpose
Eye Protection	Chemical safety goggles with side-shields conforming to EN166[2]. A face shield may be required for splash hazards[3].	To protect eyes from splashes and airborne particles[3].
Hand Protection	Protective gloves (e.g., nitrile). Inspect gloves before use and change immediately if contaminated[3].	To prevent skin contact with the chemical[3].
Body Protection	A long-sleeved laboratory coat, fully buttoned, and impervious clothing[3].	To protect skin and clothing from contamination[3].
Respiratory Protection	A suitable respirator (e.g., N95 or P1 dust mask) should be used if generating airborne dust or aerosols[2][3].	To prevent inhalation of the chemical[3].
Footwear	Closed-toe and closed-heel shoes that cover the entire foot[3].	To protect feet from spills[3].

Chemical and Physical Properties

Understanding the properties of **TAMRA amine, 5-isomer** is fundamental to its safe handling and use in experimental protocols.

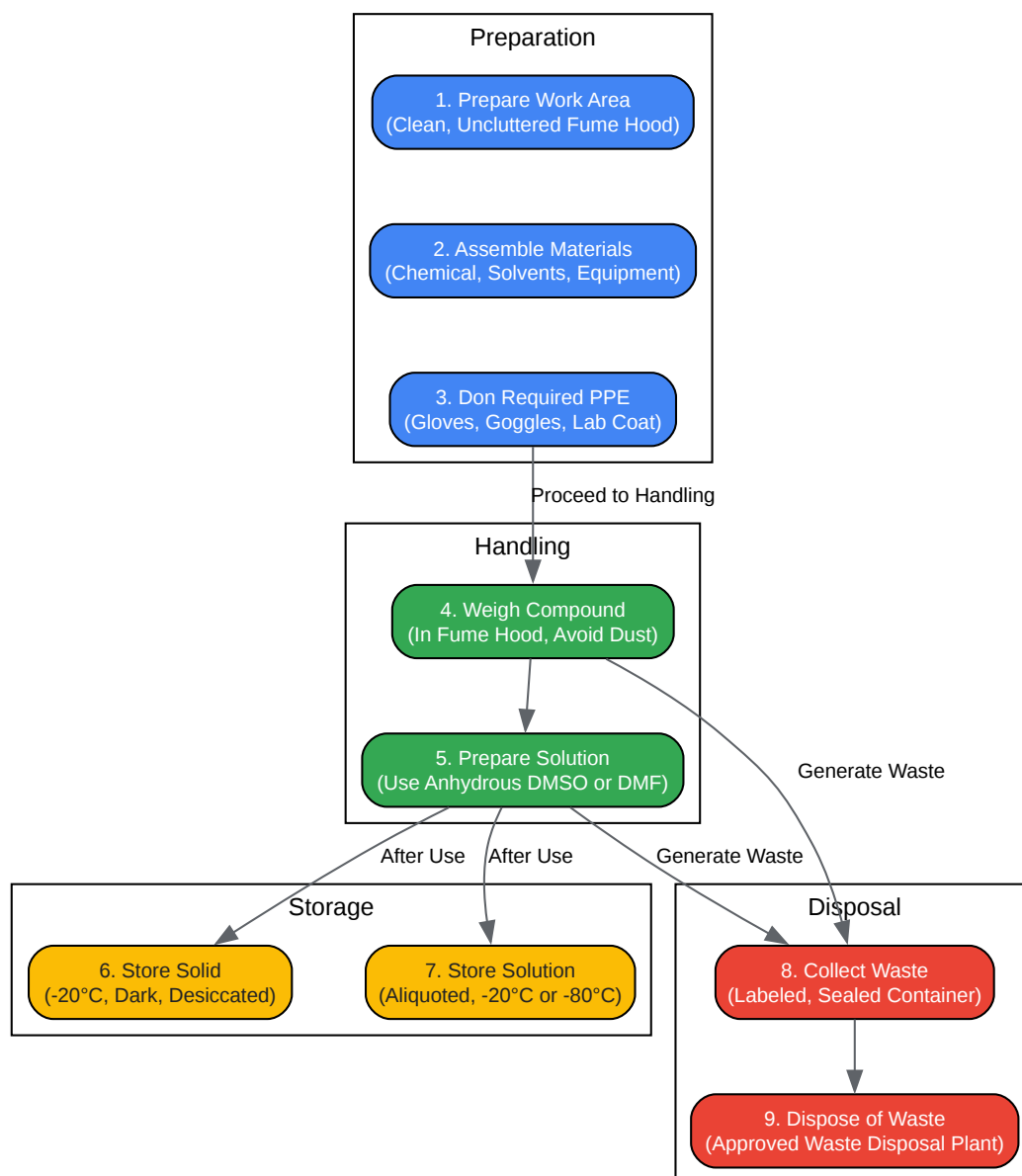
Table 2: Physical and Chemical Properties of **TAMRA Amine, 5-Isomer**

Property	Value
Molecular Formula	C ₃₁ H ₃₇ ClN ₄ O ₄ [1][4]
Molecular Weight	565.11 g/mol [1][4]
Appearance	Dark red solid[5][6]
Solubility	Soluble in DMF, DMSO, and alcohols[4][6]
Excitation Maximum (λ _{ex})	541 nm[4][6]
Emission Maximum (λ _{em})	567 nm[4][6]
Extinction Coefficient	84,000 M ⁻¹ cm ⁻¹ [4][6]
Fluorescence Quantum Yield	0.1[4]

Operational Plan: Safe Handling and Disposal Workflow

A systematic approach to handling **TAMRA amine, 5-isomer** from receipt to disposal is critical to minimize exposure and prevent environmental contamination.

Figure 1. Safe Handling and Disposal Workflow for TAMRA Amine, 5-Isomer

[Click to download full resolution via product page](#)Caption: Workflow for handling **TAMRA amine, 5-isomer**.

Detailed Protocols

4.1. Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is clean and uncluttered[3].
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Assemble all necessary materials, including the chemical, solvents (anhydrous DMSO or DMF), and weighing equipment[3][7].
 - Don all required PPE as specified in Table 1[3].
- Handling the Compound:
 - **TAMRA amine, 5-isomer** is a solid. Avoid direct contact with skin, eyes, and clothing[2][3].
 - Prevent the formation of dust when handling the powdered form[2].
 - Weigh and prepare solutions of the compound within a chemical fume hood[3].

4.2. Storage Protocol

- Solid Form: Store at -20°C in the dark for long-term storage (up to 24 months)[8]. The compound should be desiccated[8][9]. It can be transported at room temperature for up to three weeks[8][9].
- In Solution: Once dissolved, it is recommended to aliquot and store at -20°C for up to one month or -80°C for up to six months to avoid repeated freeze-thaw cycles[3][10]. Protect solutions from light[7].

4.3. Disposal Plan

- Waste Collection: Collect all waste materials, including empty containers and contaminated items, in a suitable, sealed container.

- Disposal: Dispose of contents and container to an approved waste disposal plant[1]. Do not allow the product to enter drains[2]. Consult local, state, or national regulations for proper disposal[11].

First Aid Measures

- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth[1].
- Eye Contact: Remove contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Promptly call a physician[1].
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician[1].
- Inhalation: Immediately relocate to fresh air[1].

By adhering to these safety protocols, researchers can minimize risks and ensure the safe and effective use of **TAMRA amine, 5-isomer** in the laboratory.

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